

What are the physical properties of Dipentaerythritol pentaacrylate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipentaerythritol pentaacrylate*

Cat. No.: *B1583311*

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Dipentaerythritol Pentaacrylate**

Introduction

Dipentaerythritol pentaacrylate (DPEPA) is a multifunctional acrylate monomer known for its high reactivity and ability to form densely cross-linked polymer networks.^[1] Its molecular structure, characterized by a dipentaerythritol core with five acrylate functional groups, makes it a valuable component in applications requiring enhanced mechanical properties, chemical resistance, and durability.^[2] This guide provides a comprehensive overview of the core physical properties of DPEPA, intended for researchers, scientists, and professionals in drug development and material science. DPEPA is frequently used in coatings, adhesives, dental materials, and 3D printing photopolymerization processes.^[2]

Chemical Identity

- IUPAC Name: [2-(hydroxymethyl)-3-prop-2-enyloxy-2-[[3-prop-2-enyloxy-2,2-bis(prop-2-enyloxyethyl)propoxy]methyl]propyl] prop-2-enoate^{[2][3]}
- CAS Number: 60506-81-2^{[1][2][4]}
- Molecular Formula: C₂₅H₃₂O₁₂^{[2][3][4][5]}

It is often commercially available as a mixture of penta- and hexa-acrylate esters, sometimes containing an inhibitor like MEHQ (hydroquinone monomethyl ether) to prevent spontaneous

polymerization.[1][6]

Physical and Chemical Properties

The physical characteristics of **Dipentaerythritol pentaacrylate** are crucial for its application in various formulations. These properties are summarized in the table below.

Property	Value	Conditions / Notes	Source(s)
Molecular Weight	524.51 g/mol		[3][4][5][7]
Appearance	Light yellow, viscous, transparent liquid		[1][8]
Density	1.155 g/mL	at 25 °C	[1][2][4][6][7][9]
	1.170 g/mL		
	1.197 g/cm ³	[10]	
Viscosity	5,000 - 8,000 cP	at 25 °C	[11]
	13,600 cP	at 25 °C	[2][4]
Refractive Index	1.490	n20/D	[1][2][4][6][12]
Boiling Point	619.6 °C	at 760 mmHg	[1][10][12]
Melting Point	Not Available		[1][7]
Flash Point	>230 °F (>110 °C)	Closed Cup	[1][4]
	113 °C	Closed Cup	[5]
	197.2 °C	[10]	
Vapor Pressure	6.01 x 10 ⁻¹⁸ mmHg	at 25 °C	[1]
pKa	13.79 ± 0.10	Predicted	[1][4][8]
Solubility	Insoluble in most hydrocarbons, slightly soluble in alcohol, soluble in water.	Data for the parent compound, Pentaerythritol.[13] Specific quantitative data for DPEPA is not readily available.	[13]

Experimental Protocols

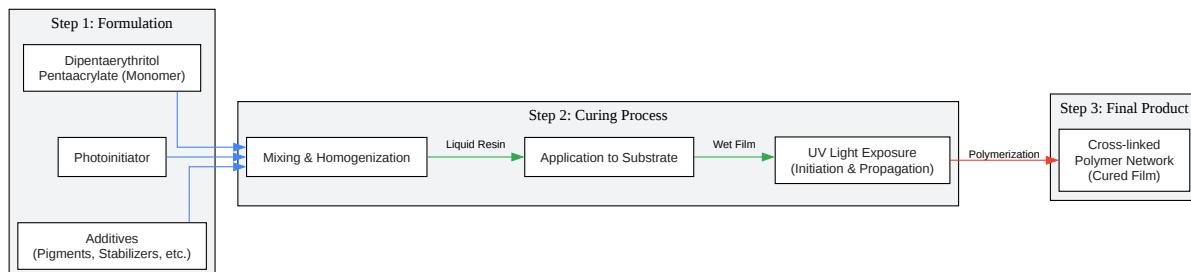
Detailed experimental protocols for the determination of the physical properties listed above are not typically disclosed in commercial technical data sheets or safety data sheets. However,

these properties are measured using standard analytical techniques:

- Density: Measured using a pycnometer or a digital density meter at a specified temperature, typically 25 °C.
- Viscosity: Determined using a rotational viscometer or rheometer, which measures the resistance of the liquid to flow at a controlled temperature.
- Refractive Index: Measured with a refractometer (e.g., an Abbé refractometer) using the sodium D-line (589 nm) at 20 °C.
- Flash Point: Determined using standardized methods such as the Cleveland Open-Cup (COC) or Pensky-Martens Closed-Cup (PMCC) tests, which measure the lowest temperature at which vapors will ignite.
- Boiling Point: Can be determined by distillation under controlled pressure (e.g., at 760 mmHg) or estimated using computational models.

Application Workflow: UV Curing Process

Dipentaerythritol pentaacrylate is a key monomer in formulations that are cured using ultraviolet (UV) light. Its high functionality allows for the rapid formation of a hard, cross-linked polymer network upon exposure to UV radiation in the presence of a photoinitiator. A generalized workflow for this process is illustrated below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the UV curing of a formulation containing **Dipentaerythritol Pentaacrylate**.

Safety and Handling

Dipentaerythritol pentaacrylate is considered an irritant.[\[3\]](#)

- **Hazards:** It may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[7\]](#)[\[14\]](#)
- **Precautions:** When handling, appropriate personal protective equipment (PPE) should be used, including safety glasses with side-shields or goggles, protective gloves, and protective clothing.[\[5\]](#) Work should be conducted in a well-ventilated area to avoid inhaling vapors.[\[5\]](#)[\[14\]](#)
- **Storage:** DPEPA should be stored in a dry, cool, and well-ventilated place in tightly closed containers.[\[5\]](#) It is sensitive to light and should be protected from it.[\[15\]](#) It is a combustible liquid.[\[16\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Buy Dipentaerythritol pentaacrylate | 60506-81-2 [smolecule.com]
- 3. Dipentaerythritol pentaacrylate | C25H32O12 | CID 108956 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Dipentaerythritol pentaacrylate | 60506-81-2 [chemicalbook.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. 二季戊四醇戊-己-丙烯酸 contains ≤650 ppm MEHQ as inhibitor | Sigma-Aldrich [sigmaaldrich.com]
- 7. aksci.com [aksci.com]
- 8. guidechem.com [guidechem.com]
- 9. Dipentaerythritol pentaacrylate | CAS#:60506-81-2 | Chemsoc [chemsoc.com]
- 10. Pentaerythritol penta/hexa-acrylate, contains ≤650ppm MEHQ as inhibitor | 60506-81-2 | FP31671 [biosynth.com]
- 11. SPECIFICATION [hannong.co.kr]
- 12. alfa-chemistry.com [alfa-chemistry.com]
- 13. gantrade.com [gantrade.com]
- 14. chemicalbook.com [chemicalbook.com]
- 15. labsolu.ca [labsolu.ca]
- 16. Dipentaerythritol penta-/hexa-acrylate MEHQ = 650ppm inhibitor 60506-81-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [What are the physical properties of Dipentaerythritol pentaacrylate?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583311#what-are-the-physical-properties-of-dipentaerythritol-pentaacrylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com